

# Regaloside C: A Technical Guide to its Therapeutic Potential

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Compound of Interest		
Compound Name:	Regaloside C	
Cat. No.:	B047254	Get Quote

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Regaloside C**, a glycerol glucoside isolated from the bulbs of the Lilium genus, has emerged as a compound of interest for its potential therapeutic applications.[1][2][3] This technical guide provides a comprehensive overview of the current scientific knowledge surrounding **Regaloside C**, with a focus on its anti-inflammatory and cardioprotective properties. While research specifically on **Regaloside C** is still developing, this document synthesizes the available data and provides detailed experimental methodologies based on studies of closely related compounds and relevant biological assays.

**Chemical and Physical Properties** 

Property	Value	Source
Chemical Formula	C18H24O11	[3]
Molecular Weight	416.38 g/mol	[3]
CAS Number	117591-85-2	[3]
Solubility	DMSO: 100 mg/mL (240.17 mM; requires sonication)	[3]

## **Potential Therapeutic Applications**



Current research suggests that **Regaloside C** holds promise in two primary therapeutic areas: inflammation and cardiovascular protection. Additionally, studies on total glycoside extracts from Lilium, which contain **Regaloside C**, indicate potential roles in bone regeneration and angiogenesis.

#### **Anti-inflammatory Activity**

**Regaloside C** is reported to possess anti-inflammatory properties.[1][2][3] While specific quantitative data for **Regaloside C** is limited, studies on related phenylpropanoids from Lilium Asiatic hybrids, such as Regaloside A and B, provide insights into its potential mechanism and efficacy. These compounds have been shown to inhibit key inflammatory mediators.

Quantitative Data on Related Phenylpropanoids (from Lilium Asiatic hybrids)

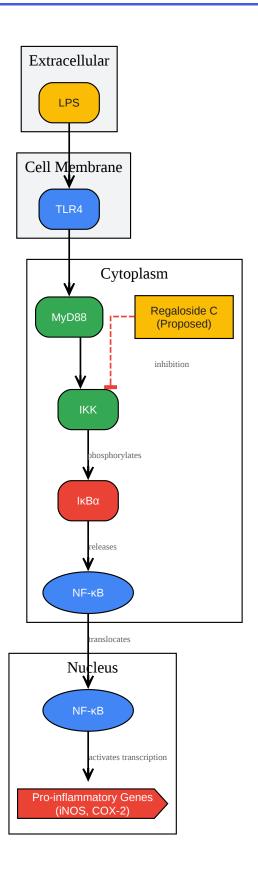
Compound	Concentration	Target	Inhibition/Red uction	Cell Line
Regaloside A	50 μg/mL	iNOS Expression	70.3 ± 4.07%	RAW 264.7
Regaloside B	50 μg/mL	iNOS Expression	26.2 ± 0.63%	RAW 264.7
Regaloside A	50 μg/mL	COX-2 Expression	131.6 ± 8.19% (increase)	RAW 264.7
Regaloside B	50 μg/mL	COX-2 Expression	98.9 ± 4.99%	RAW 264.7
Regaloside A	50 μg/mL	p-p65/p65 Ratio	40.7 ± 1.30%	RAW 264.7
Regaloside B	50 μg/mL	p-p65/p65 Ratio	43.2 ± 1.60%	RAW 264.7

Source: Phenylpropanoids from Lilium Asiatic hybrid flowers and their anti-inflammatory activities

Signaling Pathway: NF-kB Inhibition

The anti-inflammatory effects of related phenylpropanoids are linked to the inhibition of the NF-κB signaling pathway. NF-κB is a key transcription factor that regulates the expression of pro-inflammatory genes, including iNOS and COX-2.





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Proposed NF-κB inhibitory pathway of **Regaloside C**.

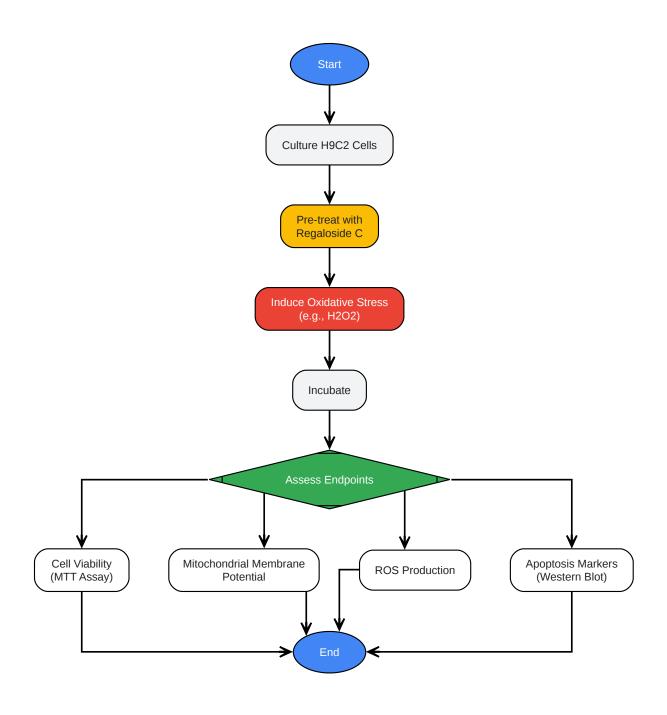


### **Cardiomyocyte Protection**

**Regaloside C** has demonstrated protective effects on H9C2 cardiomyocytes against hydrogen peroxide (H2O2)-induced mitochondrial damage.[1][2][3] This suggests a potential role in mitigating oxidative stress-related cardiac injury.

Experimental Workflow for Cardiomyocyte Protection Assay





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Workflow for assessing cardiomyocyte protection.

## **Osteogenic Differentiation and Angiogenesis**



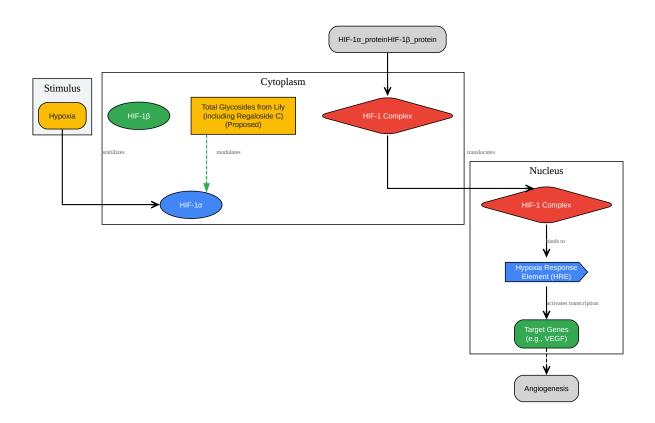




Studies on the total glycosides from Lilium (TGL), which include **Regaloside C**, have shown potential in promoting osteogenic differentiation and influencing angiogenesis. TGL has been observed to enhance the osteogenic differentiation of human umbilical cord-derived mesenchymal stem cells (hUCMSCs). The mechanism may involve the HIF- $1\alpha$  signaling pathway, a key regulator of cellular responses to low oxygen, which is also implicated in angiogenesis.

Signaling Pathway: HIF-1α





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